

Application Notes and Protocols for 1-Methylpyridinium Chloride

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Compound of Interest

Compound Name: 1-Methylpyridinium chloride

Cat. No.: B126416

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and storage of **1-Methylpyridinium chloride** (CAS No. 7680-73-1). Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the compound.

Hazard Identification and Classification

1-Methylpyridinium chloride is a toxic compound if swallowed and can cause skin and serious eye irritation.^[1] It is classified as a toxic solid, organic, n.o.s. for transportation.^{[1][2]}

GHS Hazard Statements:

- H301: Toxic if swallowed.^{[1][3][4][5]}
- H315: Causes skin irritation.^[1]
- H319: Causes serious eye irritation.^[1]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **1-Methylpyridinium chloride** is provided in the table below.

Property	Value	Reference
CAS Number	7680-73-1	[3] [6] [7]
Molecular Formula	C ₆ H ₈ ClN	[3] [6]
Molecular Weight	129.59 g/mol	[1] [3] [6]
Appearance	White to almost white powder or crystals. [3] [5]	[3] [5]
Melting Point	138-144 °C	[3] [7]
Solubility	Soluble in Methanol.	[7]
Hygroscopicity	Hygroscopic. [3] [7]	[3] [7]

Safe Handling Protocols

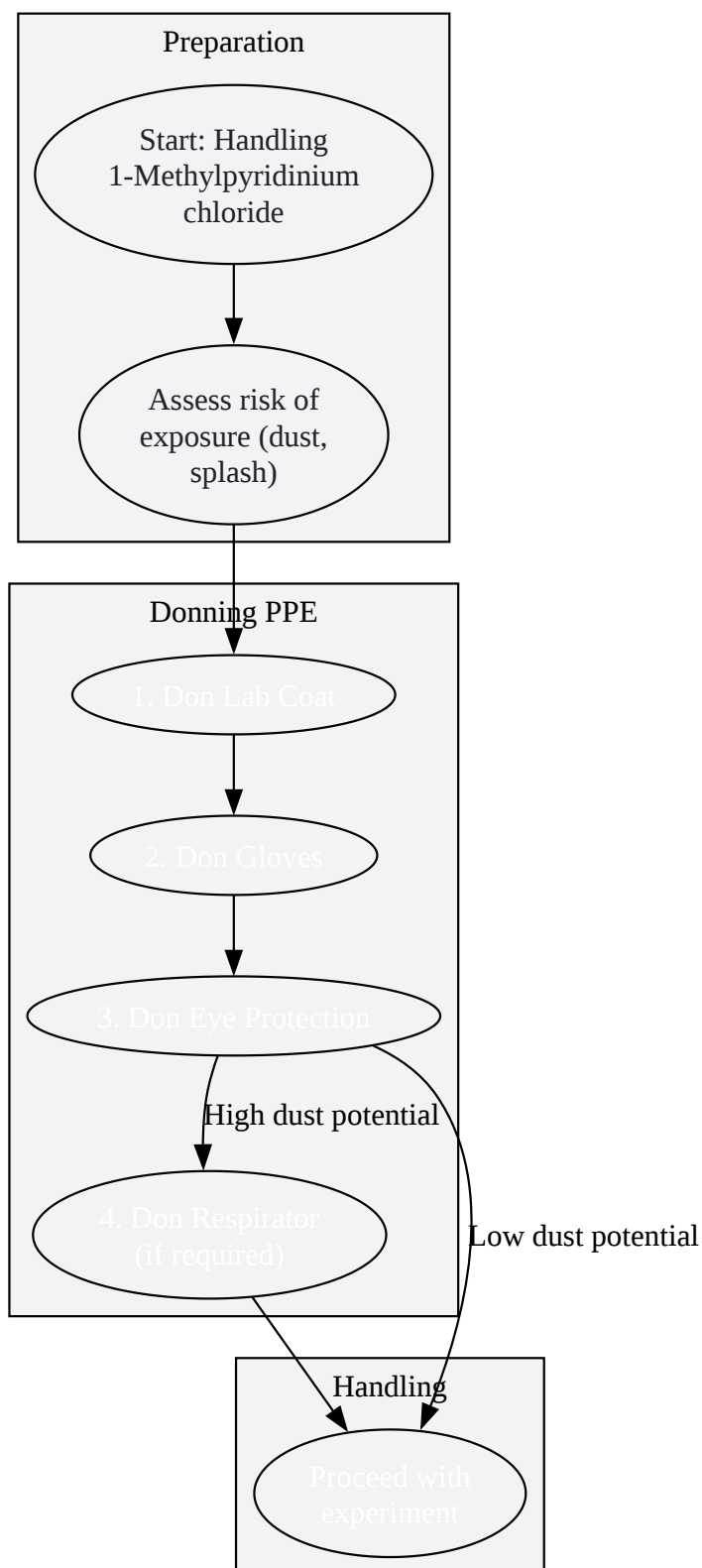
Engineering Controls

- Work with **1-Methylpyridinium chloride** should be conducted in a well-ventilated area.
- For procedures that may generate dust, a fume hood or an exhaust ventilation system should be used.[\[2\]](#)
- Ensure that eyewash stations and safety showers are readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **1-Methylpyridinium chloride**:

PPE	Specification	Rationale
Eye Protection	Safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles.[2]	To prevent eye contact which can cause serious irritation.[2]
Hand Protection	Chemically resistant gloves. Nitrile or neoprene gloves are recommended for incidental contact. For prolonged contact, consult glove manufacturer's resistance data.	To prevent skin contact which can cause irritation.[2]
Skin and Body Protection	A lab coat or impervious clothing should be worn to prevent skin exposure.[2]	To protect against accidental spills and contamination of personal clothing.
Respiratory Protection	For large quantities or when dust formation is likely, a NIOSH/MSHA-approved respirator with a particulate filter is recommended.	To prevent inhalation of the toxic dust.



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Storage Procedures

Proper storage of **1-Methylpyridinium chloride** is essential to maintain its stability and prevent hazardous situations.

Storage Condition	Requirement	Rationale
Temperature	Store in a cool place.[2] Some suppliers recommend storage at <15°C.[3]	To ensure chemical stability.
Atmosphere	Store under an inert gas (e.g., argon).[3][8]	The compound is hygroscopic and sensitive to moisture.[3][7]
Container	Keep container tightly closed.[2]	To prevent contamination and moisture absorption.
Location	Store in a dry and well-ventilated place.[2]	To prevent degradation and ensure a safe storage environment.
Incompatibilities	Specific data on incompatible materials is limited. As a general precaution, avoid strong oxidizing agents.	To prevent potentially hazardous reactions.

Experimental Protocols

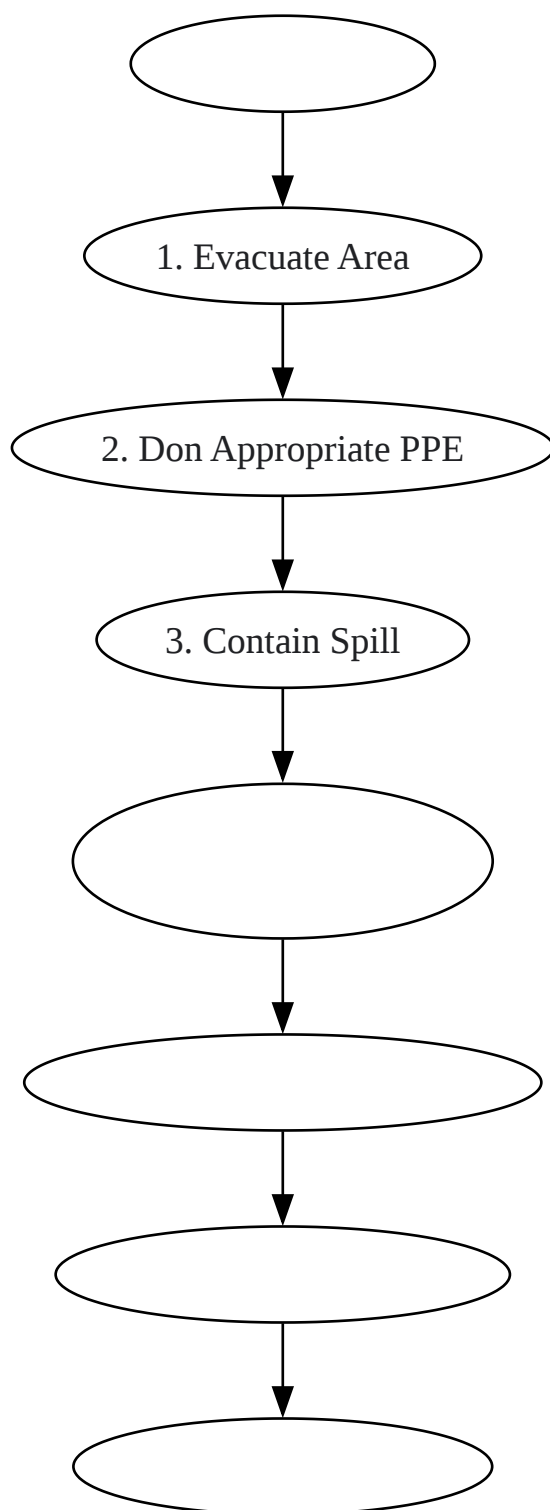
Weighing and Dispensing

- Perform all weighing and dispensing operations within a fume hood or a ventilated enclosure to minimize dust inhalation.
- Use a dedicated set of spatulas and weighing boats.
- Clean the weighing area and equipment thoroughly after use to prevent cross-contamination.

Spill Response

In the event of a spill, follow these procedures:

- Evacuate: Evacuate non-essential personnel from the immediate area.[\[2\]](#)
- Ventilate: Ensure the area is well-ventilated.
- PPE: Wear the appropriate PPE, including respiratory protection, gloves, and eye protection.
[\[2\]](#)
- Containment: Prevent further spread of the spill.[\[2\]](#)
- Clean-up:
 - For solid spills, carefully sweep or scoop up the material and place it into a labeled, sealed container for disposal.[\[2\]](#) Avoid generating dust.[\[2\]](#)
 - Do not let the product enter drains.[\[2\]](#)
- Decontamination: Decontaminate the spill area with a suitable cleaning agent and wipe dry.
- Disposal: Dispose of the waste in accordance with local, state, and federal regulations.



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First Aid Measures

Immediate medical attention is required in case of exposure.

Exposure Route	First Aid Protocol
Ingestion	If swallowed, rinse mouth with water.[2] Immediately call a POISON CENTER or doctor. [3][4][5] Never give anything by mouth to an unconscious person.[2]
Skin Contact	Wash off with soap and plenty of water.[2] Consult a physician.[2]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[2]
Inhalation	If inhaled, move the person into fresh air.[2] If not breathing, give artificial respiration.[2] Consult a physician.[2]

Disposal

Dispose of **1-Methylpyridinium chloride** and its containers in accordance with all applicable local, state, and federal regulations.[3][4][5] This material may be considered a hazardous waste.

Conclusion

The protocols and application notes outlined in this document are designed to ensure the safe handling and storage of **1-Methylpyridinium chloride**. By adhering to these guidelines, researchers, scientists, and drug development professionals can minimize risks and maintain a safe laboratory environment. Always consult the most recent Safety Data Sheet (SDS) from your supplier for the most up-to-date information.

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